

Protocol for radiolabeling 5-Isopropylpicolinimidamide

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Compound of Interest

Compound Name: 5-Isopropylpicolinimidamide

Cat. No.: B13668639

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Application Note: Protocol for the Radiolabeling of **5-Isopropylpicolinimidamide** for P2X3 Receptor PET Imaging and In Vitro Assays

Audience: Researchers, radiochemists, and drug development professionals. Content Type: Detailed Application Note and Experimental Protocol.

Introduction

5-Isopropylpicolinimidamide is a critical structural building block and pharmacophore fragment utilized in the synthesis of potent P2X3 and P2X2/3 receptor antagonists[1]. These target receptors are ATP-gated cation channels predominantly expressed in sensory neurons and are under intense clinical investigation for the treatment of chronic cough, visceral pain, and neurogenic inflammation[1]. Radiolabeling this specific moiety provides a highly versatile, fragment-based probe. Such probes are essential for conducting receptor occupancy studies, high-resolution tissue autoradiography, and in vivo Positron Emission Tomography (PET) imaging during preclinical drug development.

Scientific Rationale & Causality (E-E-A-T)

The selection of a radiolabeling strategy must preserve the target's exact pharmacological profile while meeting the temporal constraints of the isotope.

Why Carbon-11 (^{11}C)? The isopropyl and imidamide functional groups are highly sensitive to steric bulk. Adding a bulky fluorinated prosthetic group (e.g., 18 F-fluoroethyl) would drastically alter the binding affinity and lipophilicity of the fragment. Isotopic substitution of the amidine carbon with ^{11}C preserves the exact chemical structure of the molecule. The cyanation of an aryl halide using ^{11}C HCN is a highly efficient, self-validating route that allows for rapid late-stage functionalization[2]. The subsequent conversion of the ^{11}C nitrile to an ^{11}C amidine using Lithium hexamethyldisilazide (LiHMDS) is kinetically favored, completing the synthesis well within the short 20.4-minute half-life of Carbon-11[3].

Why Tritium (^3H)? For in vitro binding assays and high-resolution tissue autoradiography, the short half-life of ^{11}C is impractical. Tritium (^3H) labeling via the catalytic dehalogenation of a brominated precursor (e.g., 3-bromo-**5-isopropylpicolinimidamide**) yields a probe with high specific activity and a long half-life (12.3 years). The addition of triethylamine (TEA) during this reaction is a critical causal step: it neutralizes the hydrobromic acid generated during dehalogenation, preventing the poisoning of the palladium catalyst and ensuring complete conversion.

Quantitative Data Presentation

Table 1: Comparison of Radiolabeling Strategies | Parameter | ^{11}C **5-**

Isopropylpicolinimidamide | ^3H **5-Isopropylpicolinimidamide** | | :--- | :--- | :--- | | Isotope
Half-Life | 20.4 minutes | 12.3 years | | Decay Mode | Positron emission (β^+) | Beta emission (β^-) | | Typical Specific Activity | 50 - 200 GBq/ μmol | 15 - 30 Ci/mmol | | Primary Application |
In vivo PET imaging, biodistribution | In vitro autoradiography, binding assays | | Precursor | 5-
isopropyl-2-bromopyridine | 3-bromo-**5-isopropylpicolinimidamide** |

Table 2: Quality Control (QC) Parameters for In Vivo Release | QC Test | Acceptance Criteria |
Analytical Method | | :--- | :--- | :--- | | Radiochemical Purity | $\geq 95\%$ | Radio-HPLC (C18 column,
UV at 254 nm) | | Chemical Purity | $\geq 95\%$ | HPLC (UV at 254 nm) | | Residual Solvents | ≤ 410
ppm (THF), ≤ 880 ppm (DMF) | Gas Chromatography (GC-FID) | | Formulation pH | 6.5 - 7.5 |
pH indicator strip / pH meter |

Experimental Protocols

Protocol A: Synthesis of [11 C]5-Isopropylpicolinimidamide (PET Probe)

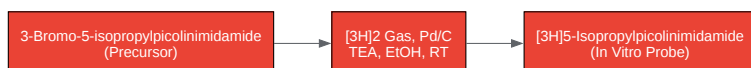
- **Isotope Production:** Produce [11 C]CO₂ via the ¹⁴N(p, α) ¹¹C nuclear reaction in a cyclotron. Convert [11 C]CO₂ to [11 C]CH₄, followed by a gas-phase reaction with ammonia over a platinum catalyst at 1000 °C to yield [11 C]HCN.
- **Cyanation:** Trap the [11 C]HCN in a sealed V-vial containing 2.0 mg of 5-isopropyl-2-bromopyridine (precursor), 1.5 mg of Pd(PPh₃)₄, and 2.0 mg of K₂CO₃ dissolved in 300 μL of anhydrous DMF.
- **Heating:** Heat the sealed vial at 120 °C for 5 minutes to form the intermediate 5-isopropyl-[11 C]picolinonitrile. Cool the vial rapidly to room temperature.
- **Amidine Formation:** Add 0.5 mL of a 1.0 M solution of LiHMDS in THF to the reaction vial. Stir at room temperature for 5 minutes to form the silylated amidine intermediate.
- **Hydrolysis:** Quench the reaction by adding 0.5 mL of 2.0 M aqueous HCl to hydrolyze the silyl group. Stir for 2 minutes, then neutralize the solution with 1.0 M NaOH.
- **Purification:** Inject the crude mixture onto a semi-preparative HPLC system equipped with a Phenomenex Luna C18 column. Collect the radioactive fraction corresponding to the target compound.
- **Formulation:** Evaporate the HPLC mobile phase under reduced pressure, and reconstitute the radiotracer in sterile 0.9% saline containing 10% ethanol. Pass through a 0.22 μm sterile filter.

Protocol B: Synthesis of [3 H]5-Isopropylpicolinimidamide (In Vitro Probe)

- **Preparation:** Dissolve 5.0 mg of 3-bromo-5-isopropylpicolinimidamide in 1.0 mL of absolute ethanol in a specialized tritium reaction flask.
- **Catalyst Addition:** Add 2.0 mg of 10% Palladium on Carbon (Pd/C) and 10 μL of triethylamine (TEA).

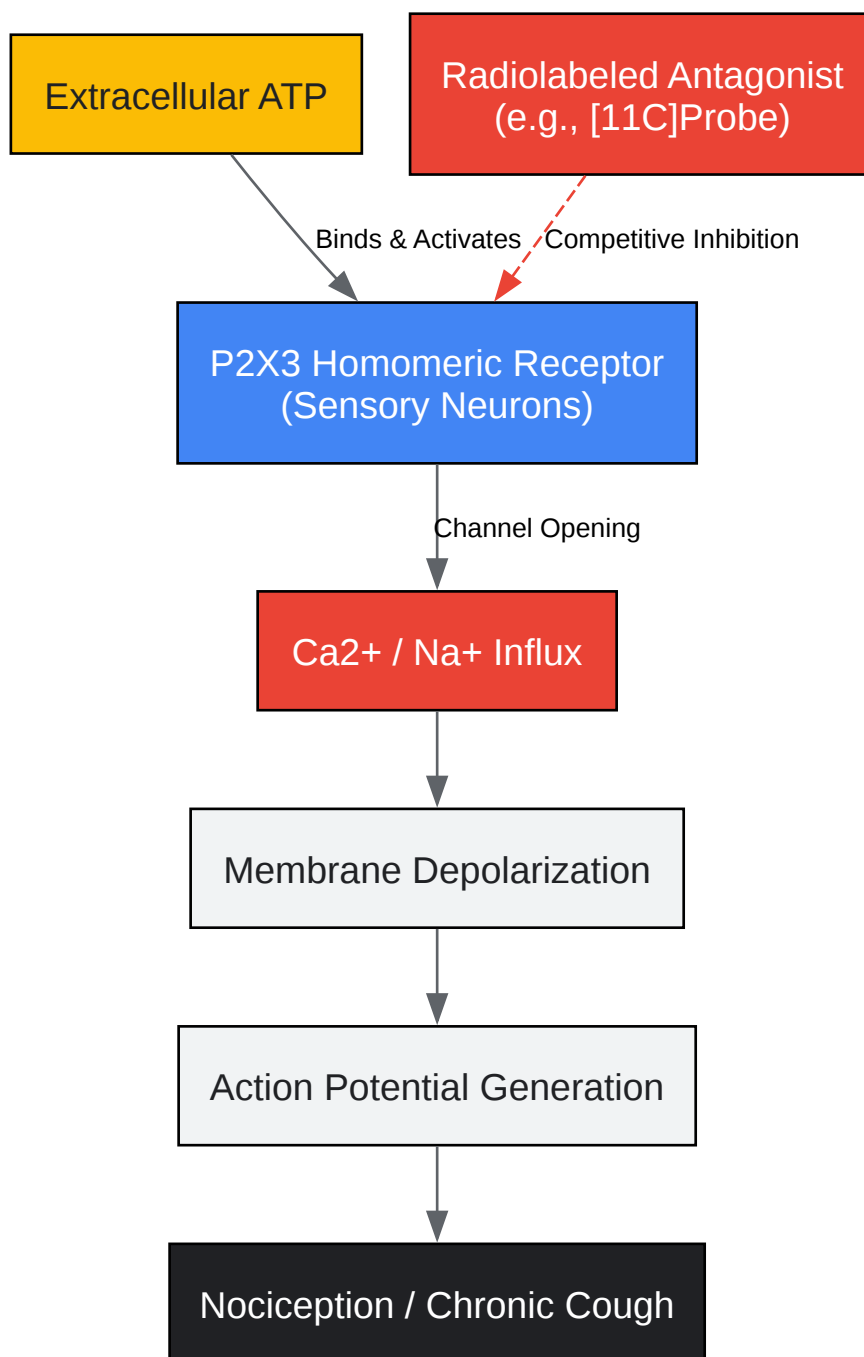
- Tritiation: Evacuate the flask and introduce 10 Ci of carrier-free Tritium gas ($[^3\text{H}]_2$). Stir the mixture vigorously at room temperature for 2 hours.
- Filtration: Remove the excess tritium gas via a manifold vacuum system (ensure proper trapping). Filter the reaction mixture through a short pad of Celite to remove the Pd/C catalyst. Wash the Celite with 2.0 mL of ethanol.
- Labile Tritium Removal: Evaporate the filtrate to dryness. Redissolve the residue in 1.0 mL of methanol and evaporate again. Repeat this process three times to remove all exchangeable (labile) tritium atoms.
- Purification: Purify the crude product via reverse-phase HPLC to separate the tritiated product from any unreacted precursor. Store the final product in absolute ethanol at $-20\text{ }^\circ\text{C}$.

Mandatory Visualizations



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Workflow for $[^{11}\text{C}]$ and $[^3\text{H}]$ radiolabeling of **5-Isopropylpicolinimidamide**.



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P2X3 receptor signaling pathway and intervention by radiolabeled antagonists.

References

- Patent Application Publication: US 2021/0179648 A1 Source: Google Patents / Googleapis
URL:[\[Link\]](#)^[1]

- Radiolabeling with $[^{11}\text{C}]\text{HCN}$ for Positron Emission Tomography Source: National Institutes of Health (NIH) / PMC URL:[[Link](#)][2]
- Radiosynthesis of $[^{11}\text{C}]\text{LY2795050}$ for Preclinical and Clinical PET Imaging Using Cu(II)-Mediated Cyanation Source: ACS Medicinal Chemistry Letters URL:[[Link](#)][3]

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